

"Antimicrobial agent-35" for treating multi-drug resistant bacteria

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Compound of Interest

Compound Name: Antimicrobial agent-35

Cat. No.: B15580757

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Application Notes and Protocols: Antimicrobial Agent-35

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Introduction

Antimicrobial agent-35 is a novel synthetic peptide engineered for potent activity against a broad spectrum of multi-drug resistant (MDR) bacteria. Its unique dual-action mechanism, involving rapid membrane depolarization and inhibition of key biofilm formation pathways, makes it a promising candidate for combating challenging nosocomial and community-acquired infections. These application notes provide essential data and protocols for the in vitro and in vivo evaluation of **Antimicrobial agent-35**.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **Antimicrobial agent-35** against various MDR bacterial strains.

Table 1: Minimum Inhibitory Concentration (MIC) of **Antimicrobial Agent-35**

Bacterial Strain	Resistance Profile	MIC (µg/mL)
Staphylococcus aureus (MRSA) USA300	Methicillin-resistant	4
Staphylococcus aureus (VRSA)	Vancomycin-resistant	8
Pseudomonas aeruginosa (MDR) PAO1	Multi-drug resistant	8
Acinetobacter baumannii (CRAB)	Carbapenem-resistant	16
Klebsiella pneumoniae (KPC)	Carbapenemase-producing	16
Escherichia coli (ESBL)	Extended-spectrum β-lactamase	8

Table 2: Minimum Bactericidal Concentration (MBC) of **Antimicrobial Agent-35**

Bacterial Strain	Resistance Profile	MBC (µg/mL)
Staphylococcus aureus (MRSA) USA300	Methicillin-resistant	8
Staphylococcus aureus (VRSA)	Vancomycin-resistant	16
Pseudomonas aeruginosa (MDR) PAO1	Multi-drug resistant	16
Acinetobacter baumannii (CRAB)	Carbapenem-resistant	32
Klebsiella pneumoniae (KPC)	Carbapenemase-producing	32
Escherichia coli (ESBL)	Extended-spectrum β-lactamase	16

Table 3: Time-Kill Kinetics of **Antimicrobial Agent-35** against MRSA USA300

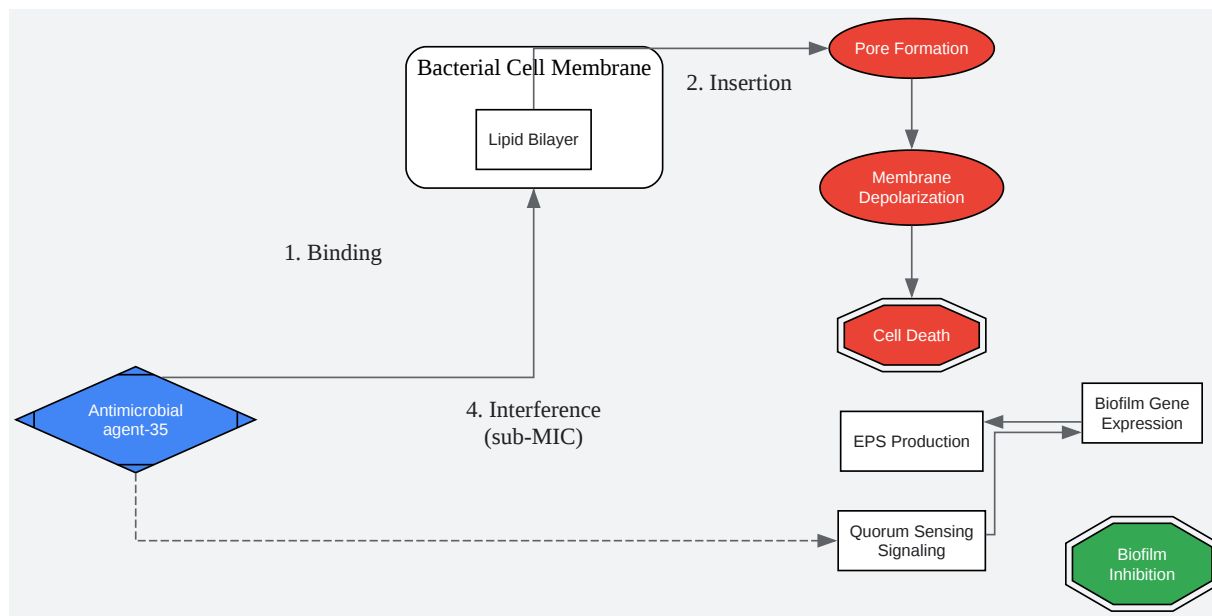
Time (hours)	2x MIC (Log10 CFU/mL)	4x MIC (Log10 CFU/mL)	Control (Log10 CFU/mL)
0	6.0	6.0	6.0
2	4.2	3.1	6.5
4	3.1	<2.0	7.2
8	<2.0	<2.0	8.0
24	<2.0	<2.0	8.5

Table 4: In Vivo Efficacy in a Murine Thigh Infection Model (MRSA USA300)

Treatment Group	Dose (mg/kg)	Mean Bacterial Burden (Log10 CFU/g tissue) at 24h
Vehicle Control	-	8.2
Antimicrobial agent-35	10	5.1
Antimicrobial agent-35	20	3.9
Vancomycin	110	4.5

Mechanism of Action

Antimicrobial agent-35 exhibits a dual mechanism of action. Its cationic nature facilitates electrostatic interaction with the negatively charged bacterial membrane, leading to membrane insertion, pore formation, and subsequent depolarization, causing rapid cell death. Concurrently, at sub-MIC concentrations, it interferes with quorum sensing signaling, specifically downregulating the expression of genes essential for exopolysaccharide (EPS) matrix production, thereby inhibiting biofilm formation.



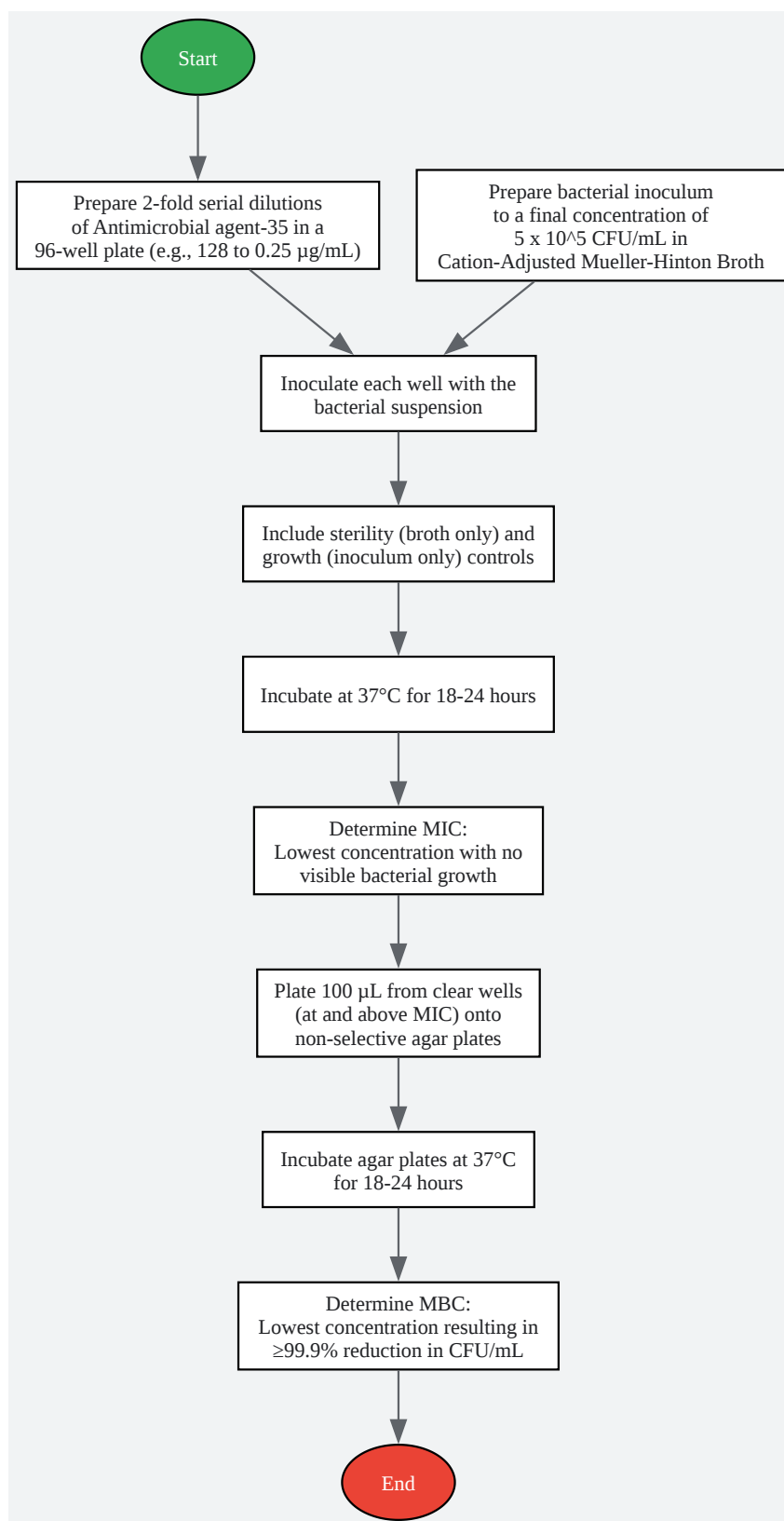
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Caption: Dual mechanism of **Antimicrobial agent-35**.

Experimental Protocols

Protocol 1: Determination of MIC and MBC by Broth Microdilution

This protocol follows the guidelines of the Clinical and Laboratory Standards Institute (CLSI).



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Caption: Workflow for MIC and MBC determination.

Methodology:

- **Preparation of Agent:** Prepare a stock solution of **Antimicrobial agent-35** in sterile deionized water. Perform two-fold serial dilutions in Cation-Adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate to achieve final concentrations ranging from 128 µg/mL to 0.25 µg/mL.
- **Preparation of Inoculum:** Culture bacteria overnight on appropriate agar plates. Suspend colonies in sterile saline to match a 0.5 McFarland turbidity standard. Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well.
- **Inoculation and Incubation:** Add 100 µL of the bacterial inoculum to each well containing 100 µL of the diluted agent. Include a growth control (bacteria in broth) and a sterility control (broth only). Incubate the plate at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of **Antimicrobial agent-35** that completely inhibits visible growth.
- **MBC Determination:** From all wells showing no visible growth, plate 100 µL of the suspension onto non-selective agar plates (e.g., Tryptic Soy Agar). Incubate the plates at 37°C for 24 hours. The MBC is the lowest concentration that results in a $\geq 99.9\%$ kill (≥ 3 -log₁₀ reduction) of the initial inoculum.

Protocol 2: Time-Kill Assay

This protocol assesses the rate of bactericidal activity of **Antimicrobial agent-35**.

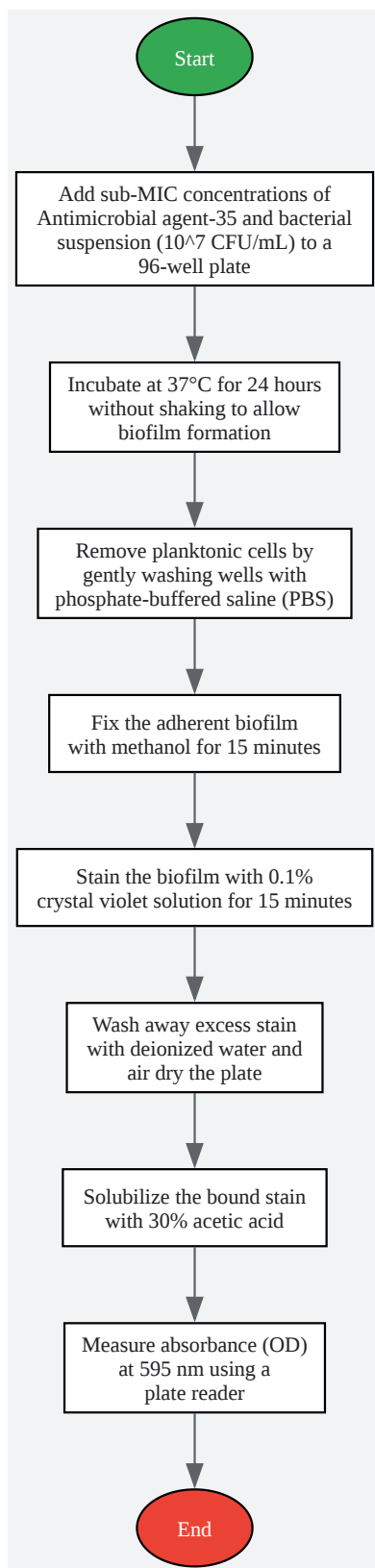
Methodology:

- **Preparation:** Prepare flasks containing CAMHB with **Antimicrobial agent-35** at desired concentrations (e.g., 1x, 2x, 4x MIC) and a growth control flask without the agent.
- **Inoculation:** Inoculate each flask with a mid-logarithmic phase bacterial culture to a starting density of approximately 5×10^5 to 1×10^6 CFU/mL.

- **Sampling and Plating:** Incubate all flasks at 37°C with agitation. At specified time points (e.g., 0, 2, 4, 8, and 24 hours), withdraw an aliquot from each flask.
- **Enumeration:** Perform ten-fold serial dilutions of each aliquot in sterile saline and plate onto non-selective agar.
- **Data Analysis:** Incubate the plates for 18-24 hours at 37°C and count the colonies to determine the CFU/mL at each time point. Plot the Log₁₀ CFU/mL versus time.

Protocol 3: Biofilm Inhibition Assay (Crystal Violet Method)

This protocol quantifies the ability of **Antimicrobial agent-35** to prevent biofilm formation.



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Caption: Workflow for biofilm inhibition assay.

Methodology:

- **Preparation:** Add 100 μ L of bacterial culture (adjusted to $\sim 10^7$ CFU/mL in a suitable medium like Tryptic Soy Broth with 1% glucose) to the wells of a 96-well flat-bottomed plate. Add 100 μ L of **Antimicrobial agent-35** at sub-MIC concentrations (e.g., 0.5x, 0.25x MIC). Include a positive control (bacteria only) and a negative control (broth only).
- **Incubation:** Incubate the plate at 37°C for 24 hours without agitation.
- **Washing:** Discard the supernatant and gently wash the wells three times with 200 μ L of sterile PBS to remove planktonic cells.
- **Fixation and Staining:** Fix the remaining biofilm by adding 200 μ L of methanol to each well for 15 minutes. Remove the methanol and air dry the plate. Stain the biofilm by adding 200 μ L of 0.1% (w/v) crystal violet solution to each well for 15 minutes.
- **Solubilization and Measurement:** Wash off the excess stain with deionized water and air dry. Solubilize the bound dye by adding 200 μ L of 30% acetic acid. Measure the optical density (OD) at 595 nm. The percentage of biofilm inhibition is calculated relative to the control without the agent.

Conclusion

Antimicrobial agent-35 demonstrates significant potential as a therapeutic agent against multi-drug resistant bacteria. Its rapid bactericidal activity and ability to inhibit biofilm formation at sub-inhibitory concentrations warrant further investigation and development. The protocols outlined in this document provide a standardized framework for researchers to evaluate its efficacy and mechanism of action in a reproducible manner.

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